

An In-Depth Technical Guide to 5-NIdR: Structure, Properties, and Therapeutic Potential

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-NIdR
Cat. No.: B10824239

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Nitroindole-2'-deoxyriboside (**5-NIdR**) is a synthetic nucleoside analog that has emerged as a promising agent in cancer therapy, particularly for the treatment of glioblastoma. Its primary mechanism of action involves the potentiation of DNA-damaging chemotherapeutics, such as temozolomide (TMZ), by inhibiting translesion DNA synthesis (TLS). This guide provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, and relevant experimental protocols for **5-NIdR**, serving as a valuable resource for researchers in oncology and medicinal chemistry.

Chemical Structure and Properties

5-NIdR, with the systematic name 1-(2-Deoxy-β-D-erythro-pentofuranosyl)-5-nitro-1H-indole, is an artificial nucleoside. Its structure comprises a 5-nitroindole base attached to a deoxyribose sugar moiety.

Table 1: Physicochemical Properties of **5-NIdR**

Property	Value	Source
Synonyms	1-(β-D-2-Deoxyribofuranosyl)-5-nitroindole, 5-Nitroindole 2'-deoxyribonucleoside	[1]
CAS Number	191421-10-0	[1]
Molecular Formula	C ₁₃ H ₁₄ N ₂ O ₅	[1]
Molecular Weight	278.26 g/mol	[1]
Appearance	White to beige powder	Sigma-Aldrich
Solubility	Soluble in DMSO (2 mg/mL, clear)	Sigma-Aldrich
Storage Temperature	-20°C to -80°C	[1]

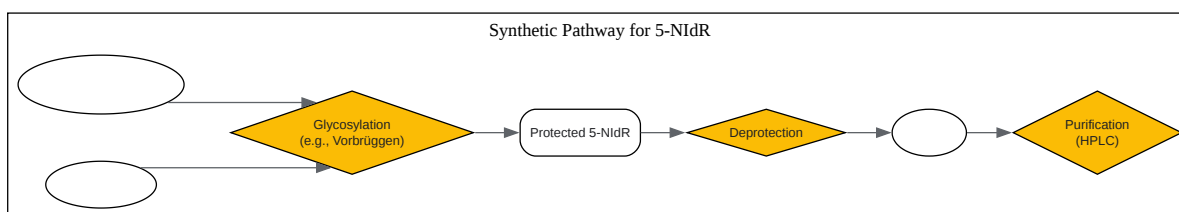
Table 2: Spectroscopic Data for 5-Nitroindole (the core moiety)

Spectroscopy	Data Highlights	Source
¹³ C-NMR	Spectral data available	[2]
¹⁷ O-NMR	Chemical shifts available	[2]
FTIR	5 spectra available	[2]
Raman	1 spectrum available	[2]
Mass Spectrometry (GC-MS)	3 spectra available	[2]

Note: Specific NMR and full mass spectrometry data for the complete **5-NidR** molecule are not readily available in the public domain and would typically be generated during synthesis and characterization.

Synthesis

The synthesis of **5-NIdR** involves the coupling of a protected deoxyribose derivative with 5-nitroindole. While a specific, detailed protocol for **5-NIdR** is proprietary, the general approach for synthesizing similar nucleoside analogs can be adapted. A plausible synthetic route is outlined below.



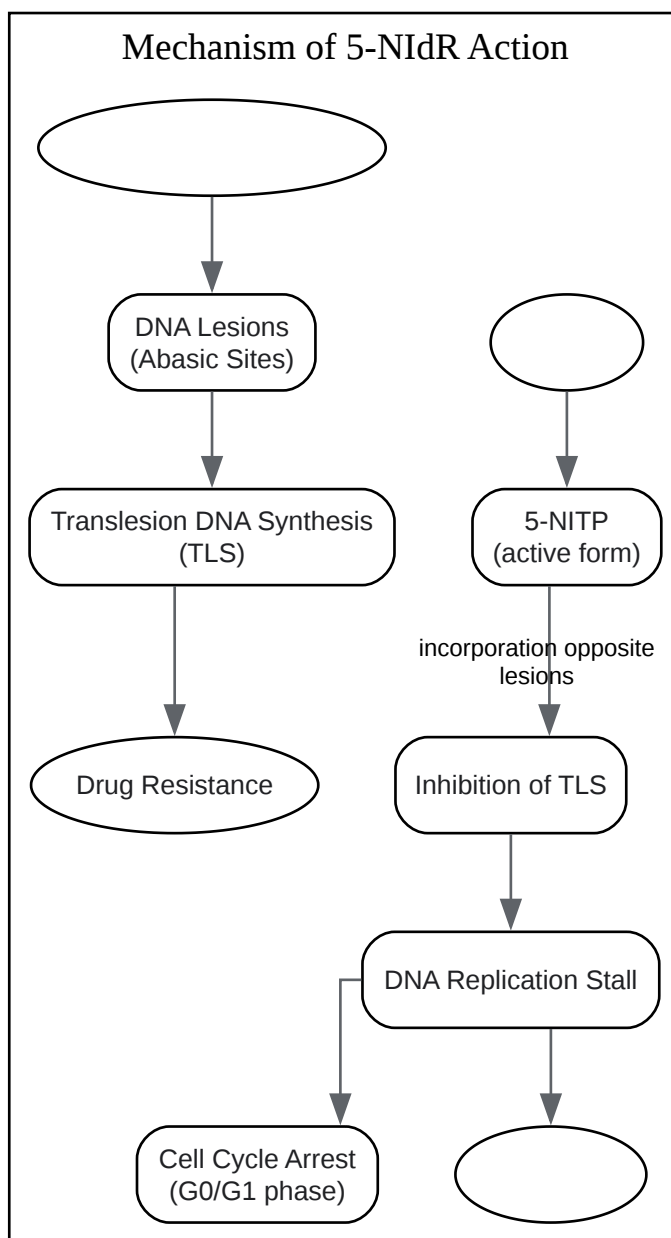
[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of **5-NIdR**.

Mechanism of Action

5-NIdR enhances the anti-tumor efficacy of DNA alkylating agents like temozolomide (TMZ). TMZ induces DNA lesions, primarily at guanine residues, leading to the formation of abasic sites.[3] While these lesions can be cytotoxic, cancer cells can bypass them using a process called translesion DNA synthesis (TLS), which contributes to drug resistance.[3]

5-NIdR is intracellularly converted to its triphosphate form, 5-nitroindole-2'-deoxyriboside triphosphate (5-NITP). 5-NITP acts as a competitive inhibitor of natural deoxynucleoside triphosphates (dNTPs) for incorporation opposite abasic sites by specialized DNA polymerases involved in TLS.[3] Upon incorporation, 5-NITP terminates the growing DNA chain, effectively stalling DNA replication and leading to an accumulation of DNA damage. This triggers cell cycle arrest and apoptosis.[1]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. spectrabase.com \[spectrabase.com\]](https://www.spectrabase.com)
- [3. csuohio.edu \[csuohio.edu\]](https://www.csuohio.edu)
- To cite this document: BenchChem. [An In-Depth Technical Guide to 5-NIdR: Structure, Properties, and Therapeutic Potential]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10824239/docs#an-in-depth-technical-guide-to-5-nidr-structure-properties-and-therapeutic-potential>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

